

Application Note: Quantification of Tiemonium Methylsulfate by HPLC-UV

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Compound of Interest

Compound Name: *Tiemonium methylsulfate*

CAS No.: 6504-57-0

Cat. No.: B1223102

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantitative analysis of **Tiemonium methylsulfate** in bulk drug substance and pharmaceutical dosage forms. **Tiemonium methylsulfate**, a quaternary ammonium antimuscarinic agent, is employed for the relief of visceral spasms.[1][2][3] The described method is simple, accurate, and precise, making it suitable for routine quality control and stability testing.

Introduction

Tiemonium methylsulfate, chemically known as 4-[3-Hydroxy-3-phenyl-3-(2-thienyl) propyl]-4-methyl-morpholinium methyl sulphate, acts as an antispasmodic agent with peripheral effects similar to atropine.[2] It is crucial to have a reliable analytical method to determine its concentration in pharmaceutical preparations to ensure safety and efficacy. While several analytical techniques like UV spectrophotometry have been reported, HPLC offers superior selectivity and is the preferred method for stability-indicating assays.[1][2][3][4][5] This

document provides a comprehensive protocol for the determination of **Tiemonium methylsulfate** using a reversed-phase HPLC-UV method.

Experimental

Instrumentation and Chromatographic Conditions

The analysis is performed on a standard HPLC system equipped with a UV detector. The method utilizes a C18 column for the separation.

Table 1: HPLC-UV Chromatographic Conditions

Parameter	Recommended Conditions
HPLC System	Isocratic HPLC with UV-Vis Detector
Column	X-Bridge C18 (or equivalent), 5 µm, 4.6 x 250 mm
Mobile Phase	Acetonitrile: Methanol: 0.05M Potassium Dihydrogen Phosphate (20:5:80, v/v/v), pH adjusted to 3.0 with Orthophosphoric Acid[2]
Flow Rate	1.5 mL/min[2]
Injection Volume	20 µL
Column Temperature	Ambient
Detection Wavelength	235 nm[2]
Run Time	Approximately 10 minutes

Protocols

Preparation of Standard Solutions

- Standard Stock Solution (100 µg/mL): Accurately weigh about 10 mg of **Tiemonium methylsulfate** reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.[2]

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the range of 2.0 to 20.0 µg/mL.[2] These solutions are used to construct the calibration curve.

Preparation of Sample Solutions (from Tablets)

- Sample Stock Solution (100 µg/mL): Weigh and finely powder not fewer than 20 tablets. Transfer an accurately weighed portion of the powder equivalent to 10 mg of **Tiemonium methylsulfate** into a 100 mL volumetric flask.[2]
- Add approximately 70 mL of mobile phase and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Allow the solution to cool to room temperature and dilute to the mark with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter, discarding the first few milliliters of the filtrate.
- Working Sample Solution: Dilute the filtered solution with the mobile phase to obtain a theoretical concentration within the calibration range (e.g., 10 µg/mL).

System Suitability

Before sample analysis, the chromatographic system must meet predefined suitability criteria to ensure the validity of the results.

Table 2: System Suitability Parameters

Parameter	Acceptance Criteria
Tailing Factor (T)	$T \leq 2.0$
Theoretical Plates (N)	$N \geq 2000$
Relative Standard Deviation (RSD) of Peak Area	$\leq 2.0\%$ (for six replicate injections of a standard solution)

Method Validation Summary

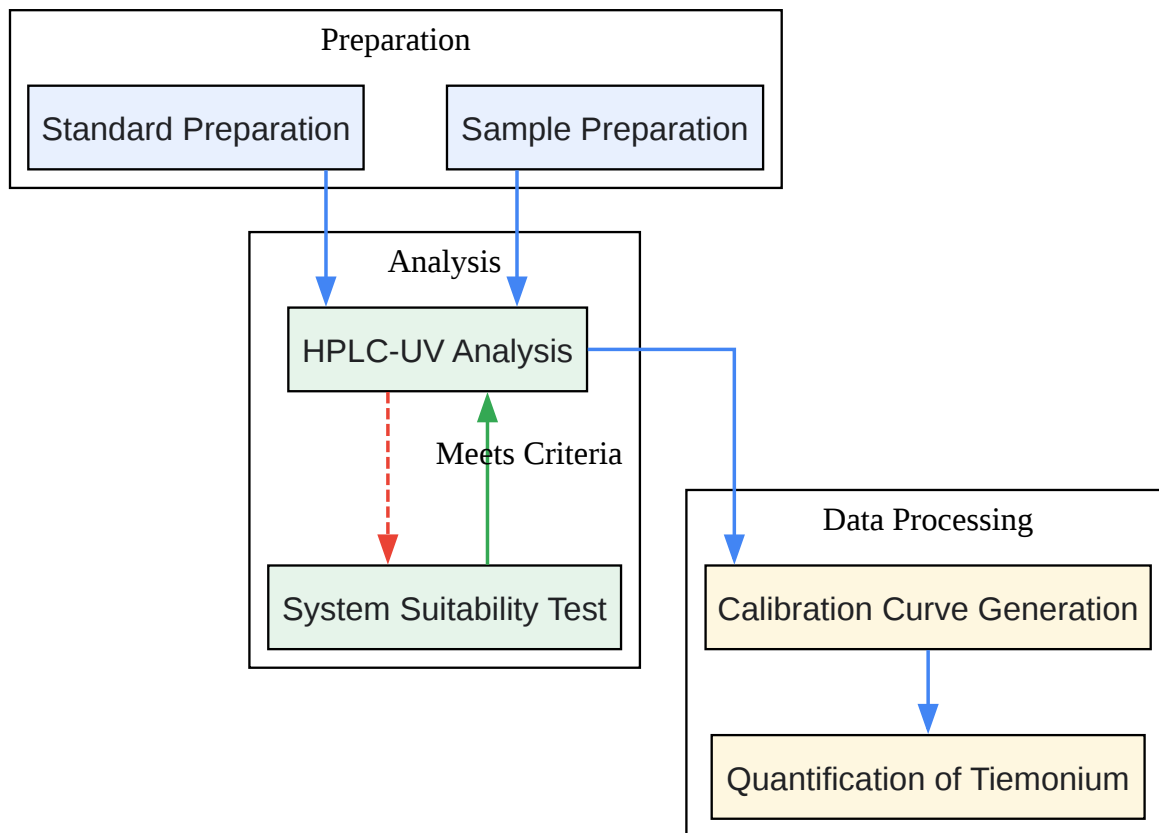
The described method has been validated according to ICH guidelines, demonstrating its suitability for its intended purpose.

Table 3: Method Validation Data

Parameter	Result
Linearity Range	2.0 - 20.0 µg/mL[2]
Correlation Coefficient (r ²)	> 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%
Limit of Detection (LOD)	~0.25 µg/mL[6]
Limit of Quantification (LOQ)	~0.75 µg/mL[6]

Experimental Workflow and Diagrams

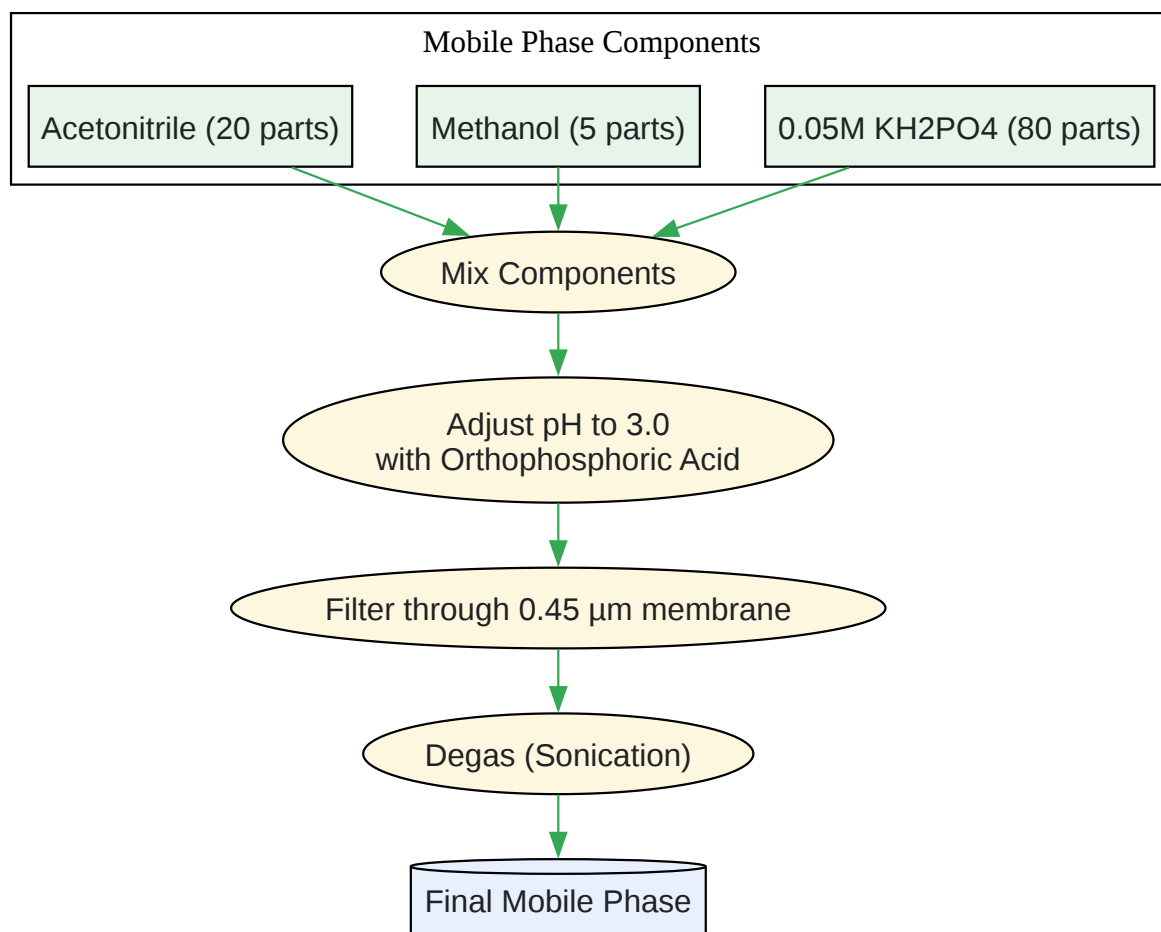
The overall workflow for the quantification of **Tiemonium methylsulfate** is depicted below.



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Caption: HPLC-UV analysis workflow for **Tiemonium methylsulfate**.

The logical relationship for the preparation of the mobile phase is outlined in the following diagram.



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Caption: Preparation steps for the HPLC mobile phase.

Conclusion

The HPLC-UV method described in this application note is demonstrated to be suitable for the routine quantification of **Tiemonium methylsulfate** in pharmaceutical products. The method is linear, accurate, and precise, and the clear separation of the analyte peak from potential excipients indicates its specificity. This protocol can be readily implemented in a quality control laboratory for the analysis of **Tiemonium methylsulfate**.

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